Application Notes and Protocols for Acylglycine Analysis in Urine

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Compound of Interest

Compound Name:	*N-Butyrylglycine-13C2,15N*
Cat. No.:	*B15540844*

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Introduction

Acylglycines are a class of metabolites formed from the conjugation of acyl-CoA esters with glycine. The analysis of acylglycines in urine is a crucial diagnostic tool for identifying various inborn errors of metabolism, including fatty acid oxidation disorders and organic acidurias.[1][2][3] Accurate and reliable quantification of these biomarkers is essential for clinical diagnosis, monitoring disease progression, and evaluating therapeutic efficacy. This document provides detailed application notes and protocols for the sample preparation of urinary acylglycines for analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS) and gas chromatography-mass spectrometry (GC-MS).

Analytical Techniques Overview

The two primary analytical platforms for urinary acylglycine analysis are LC-MS/MS and GC-MS.

- LC-MS/MS is a highly sensitive and specific method that often requires minimal sample preparation and can directly analyze a wide range of acylglycines.[2][4]

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- GC-MS is a robust and reliable technique, but it necessitates derivatization of the acylglycines to increase their volatility for gas chromatographic separation.[5]

The choice of method depends on the available instrumentation, the specific acylglycines of interest, and the desired throughput.

Sample Collection and Storage

Proper sample handling is critical to ensure the integrity of the acylglycines.

- Collection: A random urine specimen should be collected in a sterile, preservative-free container.[5][6][7]

- Storage: Upon collection, urine samples should be frozen immediately and stored at -20°C or lower to minimize degradation of the analytes.[7][8] Samples are stable for at least 7 weeks at -20°C and can withstand multiple freeze-thaw cycles.[8]

Experimental Protocols

This section details two common sample preparation techniques: Solid-Phase Extraction (SPE) and Liquid-Liquid Extraction (LLE), followed by a protocol for derivatization for GC-MS analysis.

Protocol 1: Solid-Phase Extraction (SPE) for LC-MS/MS Analysis

This protocol is adapted from methodologies that emphasize the effective cleanup of urine samples for sensitive LC-MS/MS analysis.[3][9][10]

Materials:

- Urine sample

- Internal Standard (ISTD) solution (containing deuterated acylglycine standards)

- Methanol

- Deionized water

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- Formic acid
- Ammonium hydroxide
- SPE cartridges (e.g., mixed-mode anion exchange)
- Centrifuge
- Nitrogen evaporator
- LC-MS/MS system

Procedure:

- Sample Thawing and Centrifugation: Thaw the frozen urine sample at room temperature. Vortex the sample and centrifuge at 2000 x g for 5 minutes to pellet any particulate matter.
- Aliquoting and Internal Standard Spiking: Transfer 100 µL of the urine supernatant to a clean microcentrifuge tube. Add a known amount of the internal standard solution.
- SPE Cartridge Conditioning:
  - Wash the SPE cartridge with 1 mL of methanol.
  - Equilibrate the cartridge with 1 mL of deionized water.
- Sample Loading: Load the urine/ISTD mixture onto the conditioned SPE cartridge.
- Washing:
  - Wash the cartridge with 1 mL of deionized water to remove unretained impurities.
  - Wash the cartridge with 1 mL of methanol to remove lipids and other organic interferences.
- Elution: Elute the acylglycines from the cartridge with 1 mL of 5% ammonium hydroxide in methanol.
- Evaporation: Dry the eluate under a gentle stream of nitrogen at 40°C.

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- Reconstitution: Reconstitute the dried extract in 100 µL of the initial mobile phase of the LC-MS/MS system (e.g., 95:5 water:acetonitrile with 0.1% formic acid). Vortex to ensure complete dissolution.
- Analysis: Transfer the reconstituted sample to an autosampler vial for LC-MS/MS analysis.

Protocol 2: Liquid-Liquid Extraction (LLE) for LC-MS/MS Analysis

LLE is a classic technique for the extraction of organic compounds from aqueous samples. This protocol is based on established methods for organic acid extraction.[11]

Materials:

- Urine sample
- Internal Standard (ISTD) solution
- Hydrochloric acid (HCl)
- Ethyl acetate
- Sodium sulfate (anhydrous)
- Centrifuge
- Nitrogen evaporator
- LC-MS/MS system

Procedure:

- Sample Thawing and Centrifugation: Thaw the frozen urine sample at room temperature. Vortex and centrifuge at 2000 x g for 5 minutes.
- Aliquoting, Acidification, and Internal Standard Spiking: Transfer 500 µL of the urine supernatant to a glass tube. Add a known amount of the internal standard solution. Acidify the sample to a pH of approximately 1 by adding 50 µL of 6M HCl.

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- Extraction:
  - Add 2 mL of ethyl acetate to the tube.
  - Cap the tube and vortex vigorously for 2 minutes.
  - Centrifuge at 2000 x g for 5 minutes to separate the aqueous and organic layers.
- Organic Phase Collection: Carefully transfer the upper organic layer (ethyl acetate) to a clean tube.
- Repeat Extraction: Repeat the extraction step (step 3) with another 2 mL of ethyl acetate. Combine the organic layers.
- Drying: Add a small amount of anhydrous sodium sulfate to the combined organic extract to remove any residual water.
- Evaporation: Transfer the dried organic extract to a new tube and evaporate to dryness under a stream of nitrogen at 40°C.
- Reconstitution: Reconstitute the dried extract in 100 µL of the initial mobile phase for LC-MS/MS analysis.
- Analysis: Transfer the reconstituted sample to an autosampler vial for analysis.

Protocol 3: Derivatization for GC-MS Analysis

Derivatization is a necessary step to increase the volatility and thermal stability of acylglycines for GC-MS analysis. Butylation is a common derivatization method.[3]

Materials:

- Dried urine extract (from SPE or LLE)
- Butanolic HCl (3M)
- Nitrogen evaporator
- GC-MS system

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Procedure:

- Derivatization Reaction:
  - To the dried urine extract, add 100 µL of 3M butanolic HCl.
  - Cap the tube tightly and heat at 65°C for 20 minutes.
- Evaporation: Cool the sample to room temperature and evaporate the butanolic HCl to dryness under a gentle stream of nitrogen.
- Reconstitution: Reconstitute the derivatized sample in 100 µL of a suitable solvent for GC-MS analysis (e.g., ethyl acetate or hexane).
- Analysis: Transfer the reconstituted sample to a GC-MS autosampler vial for analysis.

Data Presentation

The following tables summarize typical quantitative data for acylglycine analysis in urine using different sample preparation and analytical methods.

Table 1: Recovery of Acylglycines using Solid-Phase Extraction

Acylglycine	Mean Recovery (%)	Reference
Propionylglycine	95.2	[3]
Isobutyrylglycine	98.7	[3]
Isovalerylglycine	101.3	[3]
Hexanoylglycine	90.2	[3]
Suberylglycine	109.3	[3]

Table 2: Precision of Acylglycine Analysis using LC-MS/MS

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Acylglycine	Within-Run CV (%)	Between-Run CV (%)	Reference
Propionylglycine	< 10	< 10	[3]
Isobutyrylglycine	< 10	< 10	[3]
Isovalerylglycine	< 10	< 10	[3]
Hexanoylglycine	< 10	< 10	[3]
Suberylglycine	< 10	< 10	[3]

Table 3: Comparison of Sample Preparation Techniques

Parameter	Solid-Phase Extraction (SPE)	Liquid-Liquid Extraction (LLE)
Principle	Analyte retention on a solid support	Partitioning between immiscible liquids
Selectivity	High (can be tailored with sorbent choice)	Moderate (depends on solvent polarity and pH)
Matrix Effects	Generally lower due to effective cleanup	Can be higher if co-extractives are not removed
Automation	Easily automated	More challenging to automate
Solvent Consumption	Lower	Higher
Throughput	High	Moderate to Low

Visualization

Metabolic Pathway of Acylglycine Formation

The following diagram illustrates the general metabolic pathway for the formation of acylglycines. This process is a detoxification mechanism where acyl-CoA esters, which can accumulate in certain metabolic disorders, are conjugated with glycine to form less toxic, water-soluble acylglycines that can be excreted in the urine.[12]

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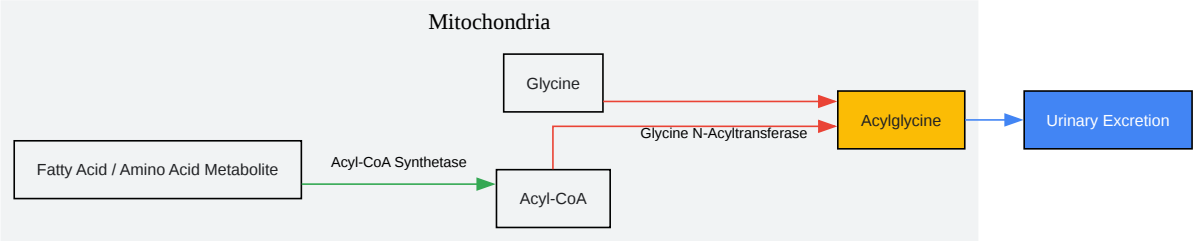

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Caption: Metabolic pathway of acylglycine formation.

Experimental Workflow for SPE-based Sample Preparation

This diagram outlines the key steps in the solid-phase extraction workflow for preparing urine samples for acylglycine analysis.

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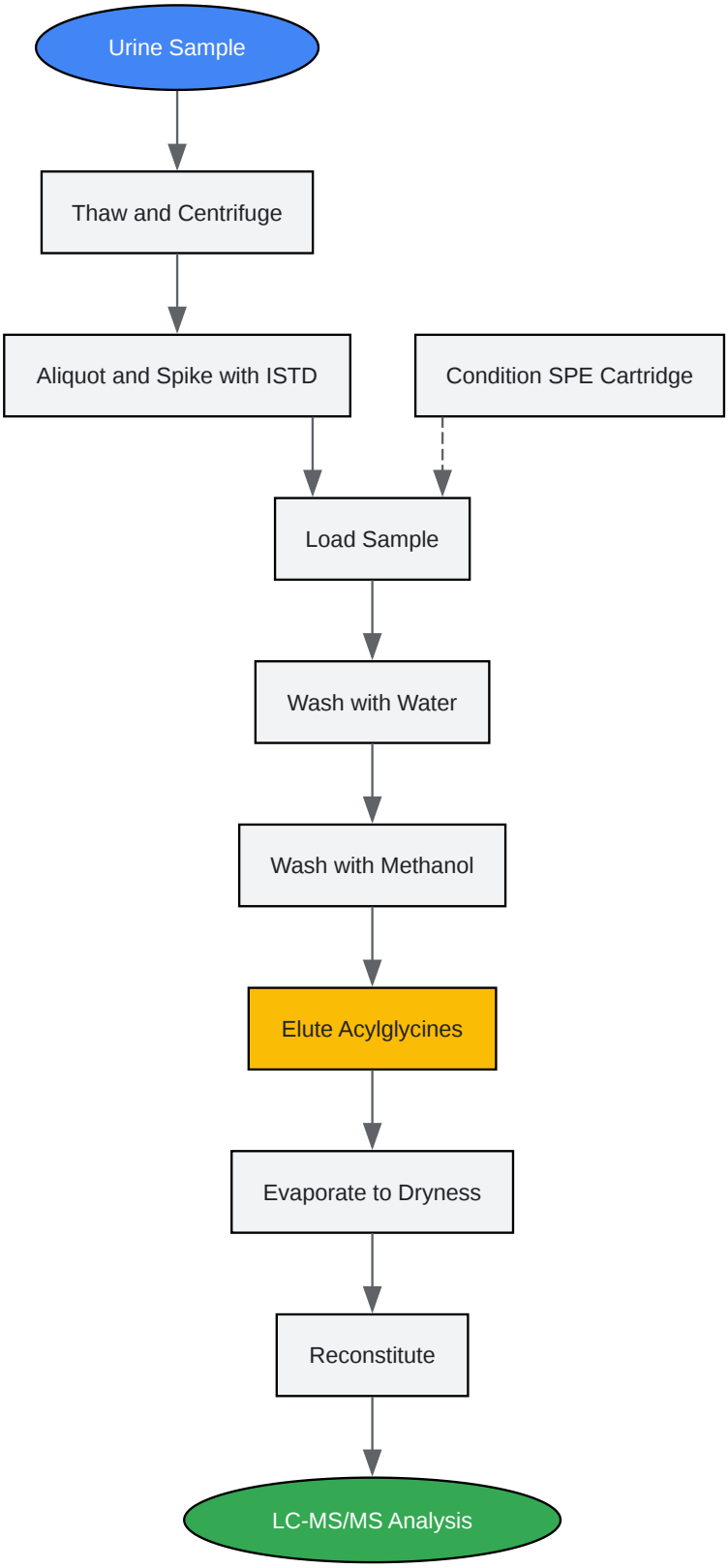

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